

O-Mesitylhydroxylamine: Mechanistic Principles & Synthetic Applications[1]

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Compound of Interest

Compound Name: O-Mesitylhydroxylamine

CAS No.: 37477-17-1

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Part 1: The Chemical Architecture & Mechanistic Logic

The "Steric Steering" Principle

The fundamental challenge in using O-acylhydroxylamines ($R-CO-O-NH_2$) as aminating agents is chemoselectivity.[1] A nucleophile can attack two electrophilic sites:[2]

- The Carbonyl Carbon: Leading to acylation (amide formation).
- The Nitrogen Atom: Leading to amination (hydrazine/amine formation).

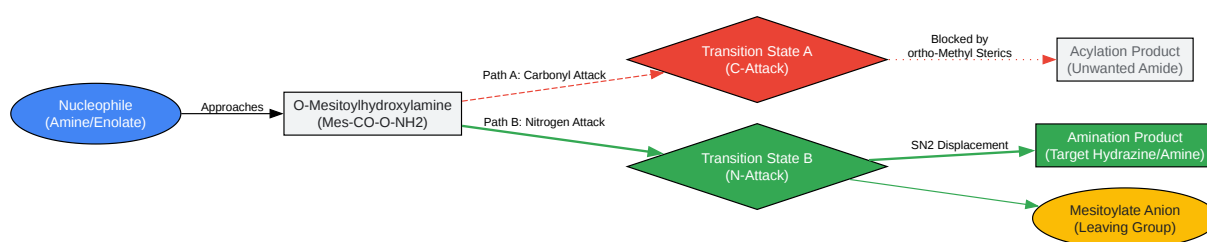
Standard O-benzoylhydroxylamines often suffer from competing acylation.[1] **O-Mesitylhydroxylamine** solves this through steric steering.[1] The mesityl group (2,4,6-trimethylbenzoyl) introduces significant steric bulk around the carbonyl carbon. The two ortho-methyl groups create a "protective corridor" that blocks the trajectory of nucleophiles attacking the carbonyl (Burgi-Dunitz angle), effectively shutting down the acylation pathway.[1]

Consequently, the nucleophile is kinetically forced to attack the less hindered nitrogen atom, displacing the mesitoylate anion (

) as the leaving group.

Mechanistic Pathway Diagram

The following diagram illustrates the bifurcation between acylation (blocked) and amination (promoted).



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Figure 1: Kinetic bifurcation in **O-Mesitoylhydroxylamine**. The ortho-methyl groups of the mesitoyl moiety sterically inhibit Path A (Acylation), exclusively favoring Path B (Amination).

Part 2: Synthesis Protocol (Self-Validating System)

Unlike Tamura's reagent (MSH), which requires careful handling of sulfonic acids, **O-Mesitoylhydroxylamine** is synthesized via a modular N-protection strategy.^[1] This protocol uses tert-butyl N-hydroxycarbamate (Boc-NHOH) as a stable precursor.^[1]

Reagents Required^{[1][2][3][4][5][6][7][8]}

- Mesitoyl Chloride (2,4,6-Trimethylbenzoyl chloride): 1.0 equiv.^[1]
- N-Boc-Hydroxylamine (tert-butyl N-hydroxycarbamate): 1.0 equiv.^{[1][3]}

- Triethylamine (Et₃N): 1.1 equiv.[1]
- Trifluoroacetic Acid (TFA): Excess (for deprotection).[1]
- Solvent: Dichloromethane (DCM), anhydrous.

Step-by-Step Methodology

Phase 1: Formation of the O-Acyl Intermediate[1]

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Dissolution: Dissolve N-Boc-hydroxylamine (1.33 g, 10 mmol) and Et₃N (1.53 mL, 11 mmol) in anhydrous DCM (50 mL). Cool to 0°C in an ice bath.
- Addition: Add Mesityl chloride (1.82 g, 10 mmol) dropwise over 15 minutes. The solution may become cloudy due to Et₃N·HCl salt formation.[1][4]
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature (23°C) and stir for 2 hours.
- Workup: Wash the organic layer with water (2 x 30 mL), saturated NaHCO₃ (30 mL), and brine. Dry over MgSO₄ and concentrate in vacuo.
- Validation Point: The intermediate, N-Boc-**O-mesitylhydroxylamine**, should be a white solid.[1][3] Check ¹H NMR (CDCl₃) for the characteristic tert-butyl singlet (~1.5 ppm) and mesityl methyl signals (~2.3 ppm).[1]

Phase 2: Deprotection to Active Reagent

- Acidolysis: Dissolve the N-Boc intermediate in neat TFA (10 mL) at 0°C. Stir for 30–60 minutes. Note: Gas evolution (isobutylene) indicates reaction progress.[1]
- Precipitation: Pour the reaction mixture slowly into cold diethyl ether (100 mL) or hexanes to precipitate the salt.
- Neutralization (Optional but recommended for storage): If the free base is required immediately, neutralize with cold saturated NaHCO₃, extract quickly into DCM, and use immediately. For storage, keep as the TFA or HCl salt.

- Validation Point: Melting point of the HCl salt should be approx 128–129°C (dec).

Part 3: Application Scope & Protocols

Electrophilic Amination of N-Heterocycles

Used to synthesize N-amino pyridinium, quinolinium, or imidazolium salts—key precursors for N-ylides or hydrazines.^[1]

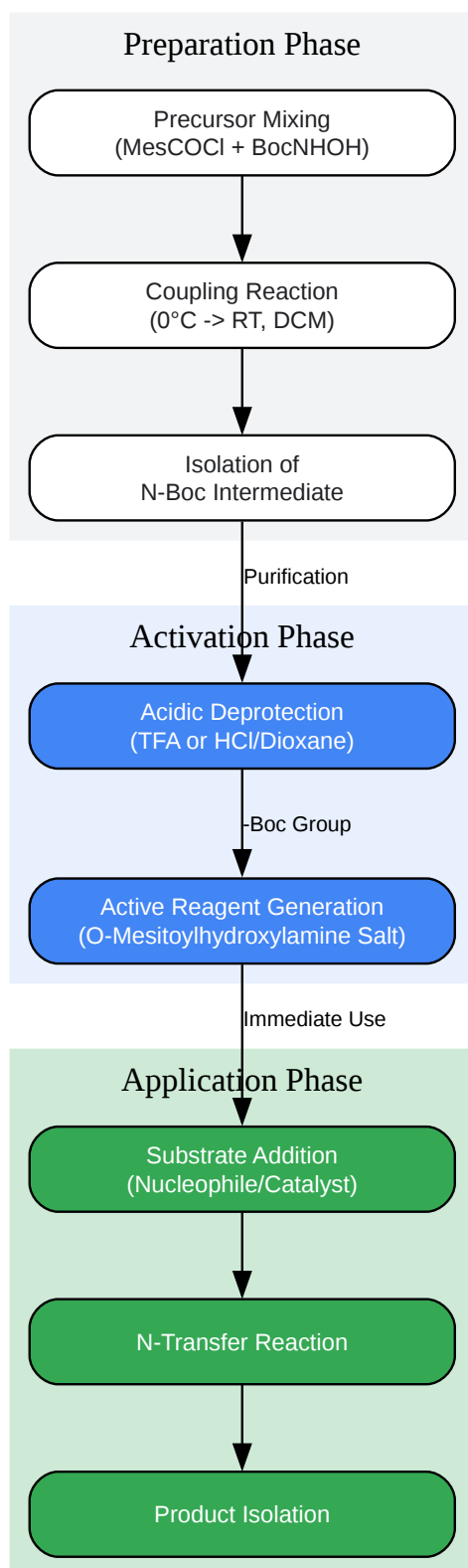
- Protocol: Dissolve the substrate (e.g., Pyridine) in DCM. Add **O-Mesitylhydroxylamine** (1.1 equiv).^[1] Stir at RT for 12–24 hours.^[1] The product often precipitates as the mesitoylate salt.
- Advantage: The mesitoylate counter-ion is non-oxidizing, unlike the sulfonate in MSH, reducing side reactions with sensitive substrates.

Metal-Catalyzed C-H Amination

O-Mesitylhydroxylamine serves as an oxidant-free nitrogen source for Rh(III) or Cu(II) catalyzed C-H amination.^[1] The N-O bond acts as an internal oxidant.^[5]

- Mechanism: Oxidative addition of the N-O bond to the metal center generates a Metal-Nitrenoid species, which then inserts into a C-H bond.

Workflow Visualization



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Figure 2: End-to-end workflow for the synthesis and application of **O-Mesitylhydroxylamine**.

Part 4: Comparative Analysis (Acyl vs. Sulfonyl)

The following table distinguishes **O-Mesitylhydroxylamine** from its more volatile cousin, Tamura's Reagent.

Feature	O-Mesitylhydroxylamine (Acyl)	O-Mesitylenesulfonylhydroxylamine (MSH)
Structure	Mes-C(=O)-NH ₂	Mes-SO ₂ -NH ₂
Leaving Group	Carboxylate ()	Sulfonate ()
Reactivity	Moderate. ^[1] Tunable via sterics. ^[1]	High. Very potent electrophile.
Stability	Good. ^[1] Stable at RT for days.	Poor. Can decompose explosively at RT. ^[1]
Solubility	Soluble in organic solvents (DCM, THF).	Soluble in DCM, Ether; insoluble in Hexane.
Primary Use	Metal-catalyzed amination; Enolates. ^[1]	N-amination of heterocycles; Sulfoximines. ^[1]
Safety Profile	Safer. Lower shock sensitivity. ^[1]	Hazardous. Shock/Heat sensitive. ^[1]

Part 5: Safety & Handling Directives

While **O-Mesitylhydroxylamine** is safer than MSH, all hydroxylamine derivatives possess high-energy N-O bonds.^[1]

- Thermal Control: Never heat the neat solid above 40°C. Perform all concentrations in vacuo at temperatures <30°C.
- Scale Limits: Do not synthesize >10g batches without specific calorimetric testing (DSC) of the specific intermediate.

- Storage: Store as the acid salt (HCl or TFA) at -20°C. The free base is less stable and should be generated in situ or used immediately.
- Incompatibility: Avoid contact with strong reducing agents or transition metals in the absence of a controlled reaction setup, as rapid decomposition may occur.

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